

# Comparative Guide to Caspase-3 p20 Antibody Specificity and Cross-Reactivity

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## Compound of Interest

Compound Name: p20 protein

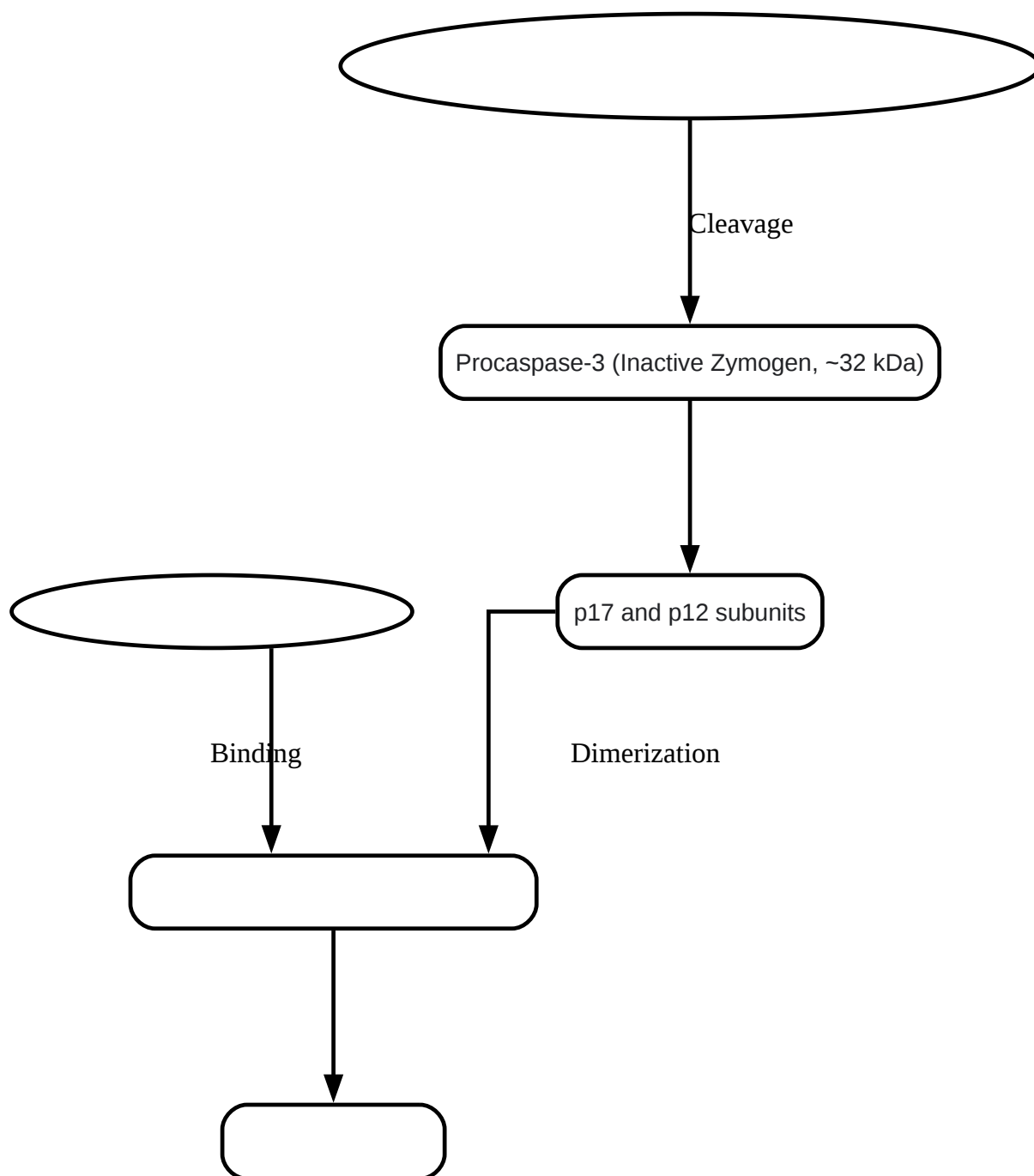
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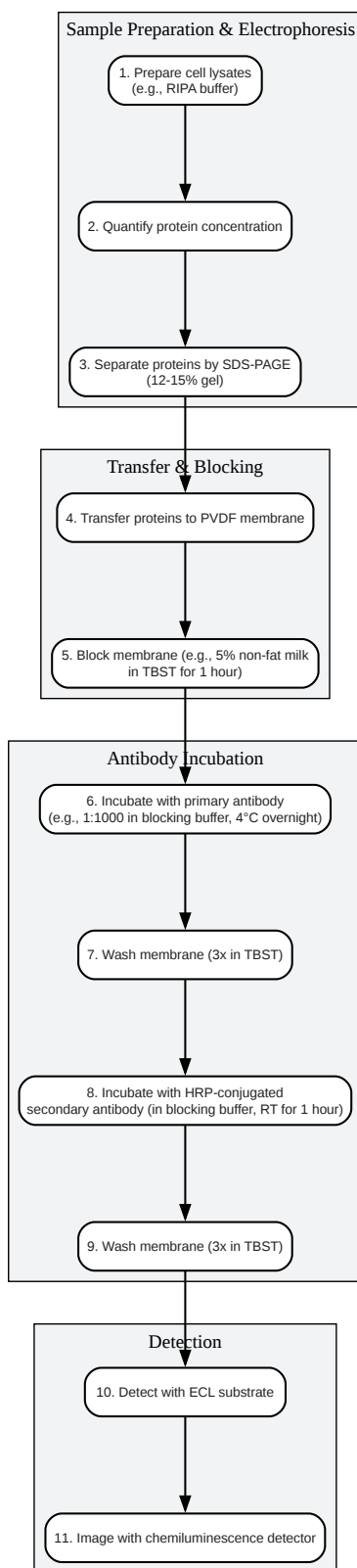
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For researchers, scientists, and drug development professionals, the accurate detection of apoptosis is paramount. A key biomarker for this process is the activated form of caspase-3, characterized by the presence of its p20 subunit. The specificity of the antibodies used to detect this subunit is critical for reliable experimental outcomes. This guide provides a comparative analysis of commercially available caspase-3 p20 antibodies, focusing on their cross-reactivity with other proteins, supported by experimental data.

## Understanding Caspase-3 Activation and Antibody Targeting

Caspase-3 is a critical executioner caspase in the apoptotic pathway. It is synthesized as an inactive zymogen (procaspase-3, ~32-35 kDa) which, upon apoptotic signaling, is cleaved into a large subunit (p17/p20) and a small subunit (p12).<sup>[1]</sup> These subunits then form the active heterotetramer. Antibodies targeting the active form of caspase-3 are designed to specifically recognize the cleaved fragments, most commonly the p20/p17 subunit, and not the full-length procaspase-3.





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## References

- 1. Anti-Caspase 3 antibody (GTX110543) | GeneTex [genetex.com]
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